

Personal protective equipment for handling FGTI-2734 mesylate

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Compound of Interest

Compound Name: FGTI-2734 mesylate

Cat. No.: B8102942

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Essential Safety and Handling Guide for FGTI-2734 Mesylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **FGTI-2734 mesylate**, a potent RAS C-terminal mimetic dual farnesyl transferase (FT) and geranylgeranyl transferase-1 (GGT) inhibitor.[1] Given its potent biological activity, stringent adherence to safety protocols is paramount to ensure personnel safety and prevent contamination. This document outlines the necessary personal protective equipment (PPE), operational procedures, and disposal plans to facilitate the safe and effective use of this compound in a laboratory setting.

Hazard Identification and Physicochemical Properties

While a comprehensive Safety Data Sheet (SDS) should always be consulted prior to handling, **FGTI-2734 mesylate** should be treated as a hazardous substance.[2] The primary risks associated with potent powdered compounds include inhalation of airborne particles and dermal absorption.

Physicochemical and Storage Information:

Property	Value	Source
Molecular Formula	C ₂₆ H ₃₁ FN ₆ O ₂ S (for FGTI-2734)	[2]
Molecular Weight	510.6 g/mol (for FGTI-2734)	[2]
Appearance	Solid	[2]
Storage (Solid)	-20°C	
Storage (Stock Solution)	-80°C (up to 6 months); -20°C (up to 1 month)	
Solubility	Ethanol (~30 mg/ml), DMSO (~10 mg/ml), DMF (~10 mg/ml), PBS (pH 7.2) (~10 mg/ml)	

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to minimize exposure risk. The following table summarizes the required equipment.

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	Powered Air-Purifying Respirator (PAPR) or N95/FFP3 Respirator	A PAPR is highly recommended for operations with a high risk of aerosolization, such as weighing and reconstituting the powder. For lower-risk activities, a properly fit-tested N95 or FFP3 respirator is the minimum requirement.
Hand Protection	Double Nitrile Gloves	Wear two pairs of chemical-resistant nitrile gloves. The outer pair should be changed immediately upon contamination and at regular intervals.
Body Protection	Disposable Coveralls	Impermeable, disposable coveralls (e.g., Tyvek) are required to prevent skin contact.
Eye Protection	Chemical Splash Goggles and Face Shield	Goggles must provide a complete seal around the eyes. A full-face shield should be worn over the goggles to protect against splashes.
Foot Protection	Disposable Shoe Covers	Shoe covers must be worn over laboratory-dedicated footwear and removed before exiting the designated handling area.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict, step-by-step operational plan is critical for safe handling.

Step 1: Preparation

- Designate a specific handling area, preferably within a certified chemical fume hood or a glove box.
- Ensure the work area is clean and uncluttered.
- Prepare all necessary equipment and reagents before bringing **FGTI-2734 mesylate** into the handling area.
- Have a clearly labeled, sealed waste container ready for all contaminated materials.
- A chemical spill kit should be readily accessible.

Step 2: Donning PPE

- Follow a strict donning sequence in a designated clean area to avoid contamination.

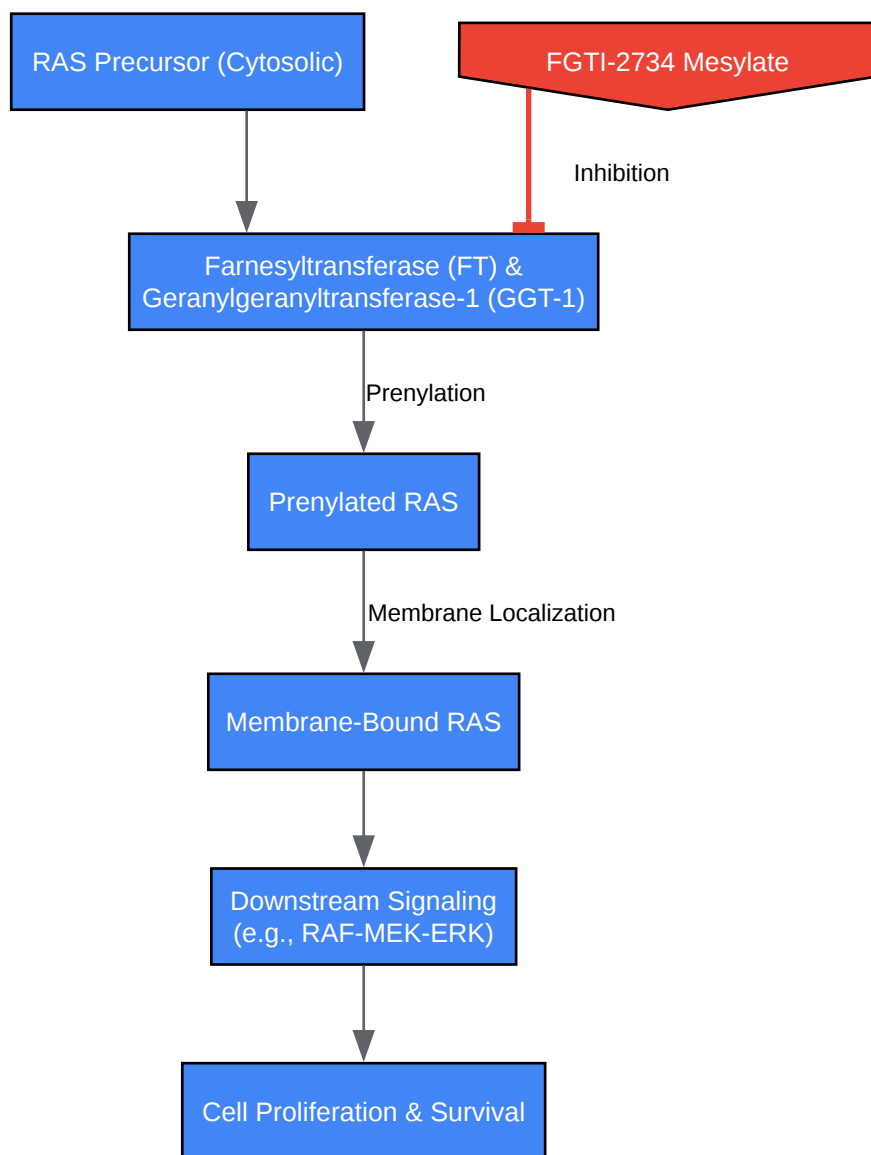
PPE Donning Sequence



PPE Doffing Sequence



FGTI-2734 Mechanism of Action



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